

health and safety information for cyclooctanol handling

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Compound of Interest

Compound Name: Cyclooctanol

Cat. No.: B1193912

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An In-depth Technical Guide to the Health and Safety of **Cyclooctanol**

This guide provides comprehensive health and safety information for the handling of **cyclooctanol**, intended for researchers, scientists, and drug development professionals. The information is compiled from various safety data sheets and chemical databases.

Chemical Identification and Physical Properties

Cyclooctanol is a cyclic alcohol that exists as a clear liquid or a solid, depending on the ambient temperature.^{[1][2][3][4]} It has a strong odor.^{[1][3]}

Table 1: Physical and Chemical Properties of **Cyclooctanol**

Property	Value	Source(s)
CAS Number	696-71-9	[1][2][3][5][6][7][8]
Molecular Formula	C ₈ H ₁₆ O	[3][5][6]
Molecular Weight	128.21 g/mol	[3][5][6][7]
Appearance	Clear liquid or white/colorless powder/lump	[1][3][8]
Odor	Strong	[1][3]
Melting Point	14 - 15 °C (57.2 - 59 °F)	[1][3][6][7][8]
Boiling Point	209 °C / 1013 hPa; 106 - 108 °C / 22 mmHg	[3][6][8]
Flash Point	86 °C (186.8 °F)	[1][3][6][7]
Autoignition Temperature	300 °C (572 °F)	[1][6][7][8]
Density	0.97 g/cm ³ at 20 °C; 0.974 g/mL at 25 °C	[2][6][8]
Vapor Pressure	0.1 hPa	[3][4][6][7][8]
Water Solubility	5.4 g/L; 6.576 g/L	[6][7][8]
pKa	15.31 ± 0.20 (Predicted)	[4][8]

Hazard Identification and Classification

Cyclooctanol is classified as a combustible liquid.[1][3] It is harmful if swallowed and causes skin and serious eye irritation.[6][7][9]

Table 2: GHS Hazard Classification for **Cyclooctanol**

Hazard Class	Hazard Category	Signal Word	Hazard Statement
Flammable liquids	Category 4	Warning	H227: Combustible liquid
Acute toxicity, oral	Category 4	Warning	H302: Harmful if swallowed
Skin corrosion/irritation	Category 2	Warning	H315: Causes skin irritation
Serious eye damage/eye irritation	Category 2	Warning	H319: Causes serious eye irritation

Source:[6][7][9]

Toxicology Information

The primary routes of exposure are ingestion, inhalation, and skin or eye contact.[1] Symptoms of overexposure may include headache, dizziness, tiredness, nausea, and vomiting.[1][3]

Table 3: Acute Toxicity Data for **Cyclooctanol**

Route	Species	Value
Oral LD ₅₀	Rat	735 mg/kg
Oral LD ₅₀	Rabbit	735 mg/kg

Source:[6][7][8]

Carcinogenicity: **Cyclooctanol** is not listed as a carcinogen by IARC, NTP, ACGIH, or OSHA.[1]

Handling and Storage

Handling: Handle **cyclooctanol** in accordance with good industrial hygiene and safety practices.[1] Avoid contact with skin, eyes, and clothing.[1] Do not ingest or inhale.[1] Keep

away from open flames, hot surfaces, and sources of ignition.^{[1][3][10]} Take precautionary measures against static discharge.^[1]

Storage: Store in a cool, well-ventilated place.^{[1][10][11]} Keep containers tightly closed in a dry area.^{[3][10]} Store away from heat, sparks, and flame.^{[1][3]} The recommended storage temperature is below +30°C.^{[2][4][7][8]}

Personal Protective Equipment (PPE)

Proper personal protective equipment should be worn to minimize exposure.

Table 4: Recommended Personal Protective Equipment for Handling **Cyclooctanol**

PPE Category	Recommendation	Source(s)
Eye/Face Protection	Wear safety glasses with side-shields or chemical goggles. Use face shield where splashing is possible.	^{[1][12][13][14]}
Skin Protection	Wear protective gloves (e.g., nitrile rubber) and a lab coat or other protective clothing.	^{[1][12][13][14]}
Respiratory Protection	Not required under normal use with adequate ventilation. If exposure limits are exceeded or irritation occurs, use a NIOSH/MSHA approved respirator.	^{[1][10][12][13]}

First Aid Measures

Table 5: First Aid Procedures for **Cyclooctanol** Exposure

Exposure Route	First Aid Procedure	Source(s)
Eye Contact	Immediately rinse with plenty of water, also under the eyelids, for at least 15 minutes. Get medical attention.	[1][3][15][16][17]
Skin Contact	Wash off immediately with plenty of water for at least 15 minutes. Get medical attention if symptoms occur.	[1][3][15][16]
Inhalation	Move to fresh air. Get medical attention if symptoms occur. If not breathing, give artificial respiration.	[1][3][15][16]
Ingestion	Clean mouth with water and drink plenty of water afterwards. Do NOT induce vomiting. Get medical attention if symptoms occur.	[1][3][10][15]

Fire Fighting Measures

Cyclooctanol is a combustible liquid.[1][3]

- Suitable Extinguishing Media: Use water spray, carbon dioxide (CO₂), dry chemical, or foam. [1][18] Water mist may be used to cool closed containers.[1][3]
- Specific Hazards: Containers may explode when heated.[1][3]
- Protective Equipment: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.[1][3][10]

Accidental Release Measures

- Personal Precautions: Ensure adequate ventilation.[3][10] Remove all sources of ignition.[1][3][10]

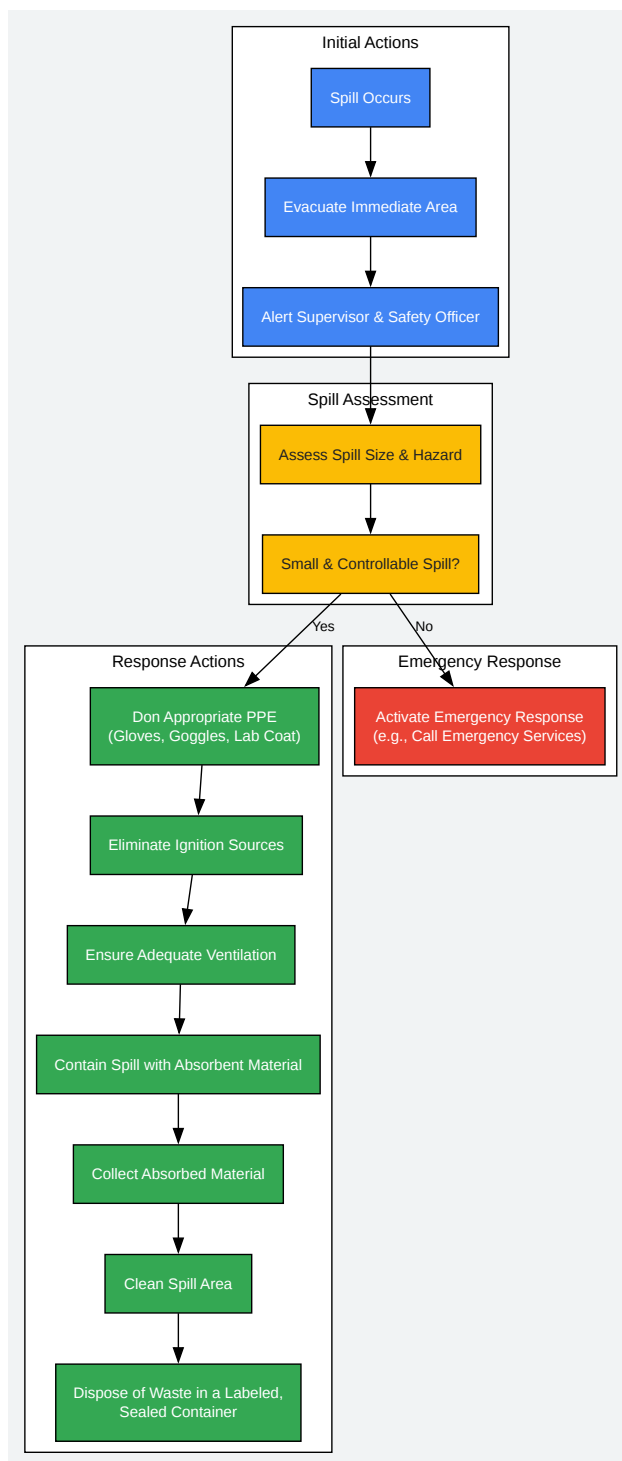
- Environmental Precautions: Prevent further leakage or spillage if safe to do so. Do not let the product enter drains.[\[10\]](#)[\[18\]](#)
- Methods for Containment and Cleaning Up: Sweep up and shovel into suitable containers for disposal.[\[1\]](#)[\[3\]](#)

Disposal Considerations

Dispose of contents and container to an approved waste disposal plant in accordance with local, regional, and national regulations.[\[1\]](#)[\[10\]](#)[\[19\]](#) Chemical waste generators must determine whether a discarded chemical is classified as a hazardous waste.[\[1\]](#)

Experimental Workflow: Cyclooctanol Spill Response

The following diagram outlines the logical workflow for responding to a **cyclooctanol** spill.



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Caption: Workflow for handling a **cyclooctanol** spill.

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